

3,5-Di-tert-butyl-4-hydroxybenzaldehyde: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

Cat. No.: B156050

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** (CAS No. 1620-98-0). The information is intended to inform researchers, scientists, and drug development professionals on the proper handling, storage, and potential risks of this compound.


Chemical Identification and Properties

Property	Value
Chemical Name	3,5-Di-tert-butyl-4-hydroxybenzaldehyde
Synonyms	BHT aldehyde, 4-Formyl-2,6-di-tert-butylphenol
CAS Number	1620-98-0
Molecular Formula	C ₁₅ H ₂₂ O ₂
Molecular Weight	234.33 g/mol
Appearance	Light yellow to yellow-beige crystalline powder
Solubility	Soluble in hot methanol and ethanol.[1]

GHS Hazard Identification and Classification

3,5-Di-tert-butyl-4-hydroxybenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2][3]

Pictogram:

 alt text

Signal Word: Warning[2][3][4]

Hazard Statements:

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Category	Precautionary Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [3] [4]
P264	Wash face, hands and any exposed skin thoroughly after handling. [3] [4]	
P271	Use only outdoors or in a well-ventilated area. [3] [4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [3] [4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [4] [5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]	
P312	Call a POISON CENTER or doctor if you feel unwell. [5]	
P332 + P313	If skin irritation occurs: Get medical advice/attention. [6]	
P337 + P313	If eye irritation persists: Get medical advice/attention. [6]	
P362 + P364	Take off contaminated clothing and wash it before reuse. [5]	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4][5]
P405	Store locked up.[6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[4][5]

Toxicological Data

Comprehensive acute toxicity data, such as LD50 and LC50 values, for **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** are not readily available in published literature and safety data sheets. [7][8] The primary hazards identified are related to its irritant properties.

Toxicity Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[2][3][4]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)[2][3][4]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[3][4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols for Hazard Assessment

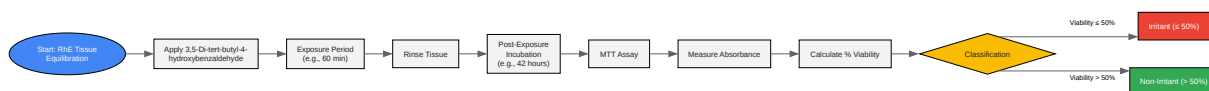
The irritant nature of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** on the skin and eyes is a key safety concern. The following sections detail the standardized methodologies used to assess these hazards, based on OECD Test Guidelines.

Skin Irritation Testing (based on OECD Test Guideline 439: In Vitro Skin Irritation)

This in vitro method utilizes a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.

Methodology:

- **Tissue Preparation:** Commercially available RhE models are equilibrated in a 6-well plate containing culture medium.
- **Test Substance Application:** A defined amount of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** (typically as a solid or dissolved in a suitable solvent) is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissues are exposed to the test substance for a specific duration (e.g., 60 minutes). Following exposure, the tissues are rinsed to remove the substance and then incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Cell viability is determined using a quantitative assay, most commonly the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a blue formazan product, which is then extracted and quantified spectrophotometrically.
- **Data Interpretation:** The viability of the treated tissues is expressed as a percentage of the viability of negative control tissues. A substance is classified as a skin irritant (GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$.



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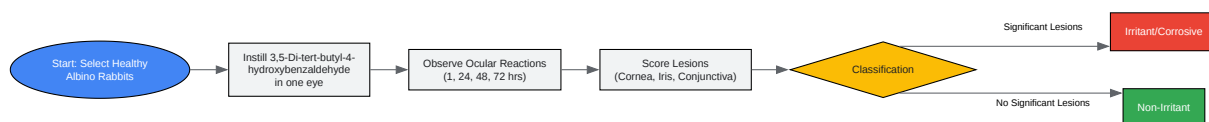
Experimental workflow for in vitro skin irritation testing.

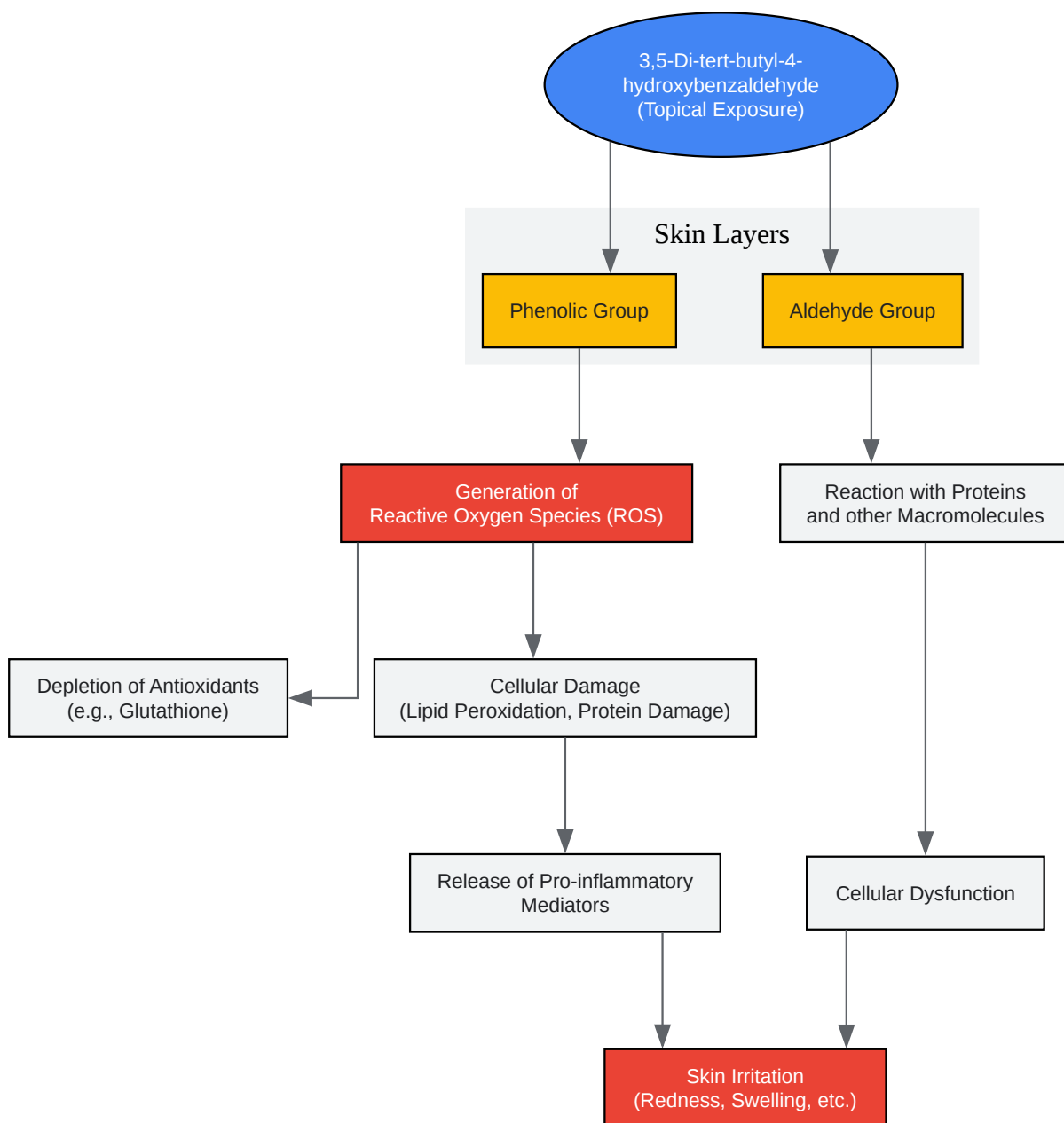
Eye Irritation Testing (based on OECD Test Guideline 405: Acute Eye Irritation/Corrosion)

This in vivo test is typically conducted in albino rabbits to assess the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are selected and acclimated to the laboratory conditions. Both eyes of each animal are examined to ensure they are free from defects.
- **Test Substance Instillation:** A single dose of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** (typically 0.1 g for solids) is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations include the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling).
- **Scoring:** The severity of the ocular lesions is scored according to a standardized grading system.
- **Data Interpretation:** The classification of the substance's irritancy is based on the severity and reversibility of the observed ocular lesions.





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